

Essential Safety and Operational Guide for Handling 4-Bromobiphenyl

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Compound of Interest

Compound Name: 4-Bromobiphenyl

Cat. No.: B057062

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **4-Bromobiphenyl**. Adherence to these procedures is critical for ensuring a safe laboratory environment and mitigating risks associated with this chemical.

Hazard Summary

4-Bromobiphenyl is a hazardous chemical that is harmful if swallowed, causes skin irritation, and can lead to serious eye damage.^{[1][2][3]} It may also cause respiratory irritation.^{[1][3]} It is classified as very toxic to aquatic life.

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **4-Bromobiphenyl**:

Protection Type	Specific PPE Requirement	Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be appropriate in some situations to protect against splashes.	To prevent serious eye irritation or damage from dust or splashes.
Skin Protection	<ul style="list-style-type: none">- Gloves: Chemical-resistant gloves such as nitrile or neoprene should be worn. Gloves must be inspected before use and changed immediately if contaminated.- Lab Coat: A flame-resistant lab coat should be worn and fully buttoned.- Clothing: Long pants and closed-toe shoes are required.	To prevent skin irritation upon contact. Contaminated clothing should be removed and washed before reuse.
Respiratory Protection	All handling of solid 4-Bromobiphenyl should be conducted in a certified chemical fume hood to avoid inhalation of dust. If a fume hood is not available, a NIOSH-approved respirator should be used.	To protect the respiratory system from irritation.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **4-Bromobiphenyl** is essential to minimize exposure and prevent accidents.

1. Preparation:

- Ensure the chemical fume hood is clean, uncluttered, and functioning correctly.
- Verify that all necessary PPE is available and in good condition.
- Locate the nearest eyewash station and safety shower before commencing work.
- Have appropriate spill containment materials readily accessible.

2. Handling:

- Conduct all weighing and transferring of solid **4-Bromobiphenyl** within a chemical fume hood to minimize dust inhalation.
- Avoid direct contact with the skin, eyes, and clothing.
- Use compatible tools (e.g., spatulas, weighing paper) to handle the chemical.
- Keep the container tightly closed when not in use.

3. Post-Handling:

- Thoroughly wash hands with soap and water after handling, even if gloves were worn.
- Clean all contaminated surfaces in the fume hood.
- Properly remove and dispose of contaminated gloves and any other disposable PPE.

Disposal Plan

Proper disposal of **4-Bromobiphenyl** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing **4-Bromobiphenyl** in a designated, properly labeled, and sealed container.

- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) guidelines.
- Container Management:
 - The waste container should be stored in a well-ventilated, secondary containment area away from incompatible materials.
- Disposal Procedure:
 - Dispose of the chemical waste through your institution's hazardous waste program. All disposal activities must comply with local, state, and federal regulations.

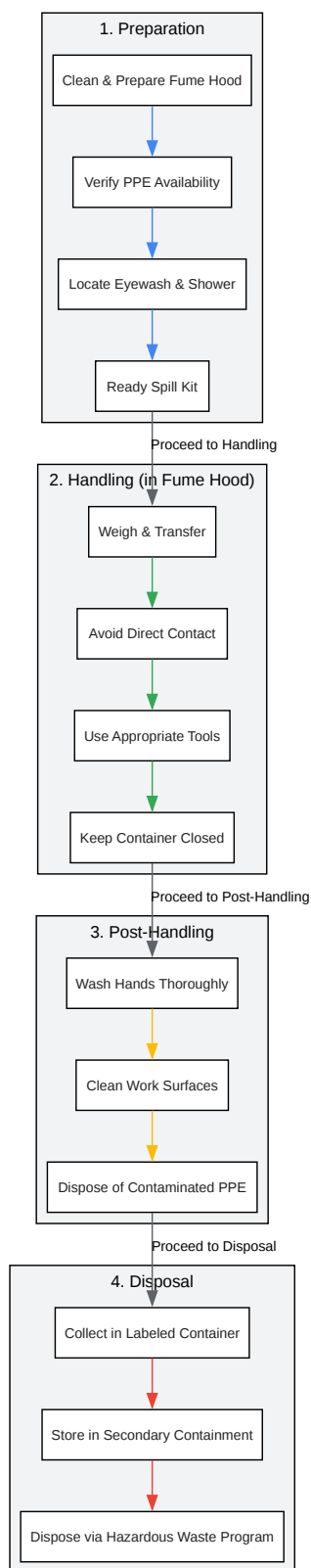
Quantitative Data

The following table summarizes key quantitative data for **4-Bromobiphenyl**:

Property	Value
Molecular Formula	C ₁₂ H ₉ Br
Molecular Weight	233.11 g/mol
Melting Point	89 - 92 °C / 192.2 - 197.6 °F
Boiling Point	310 °C / 590 °F @ 760 mmHg
Flash Point	143 °C / 289.4 °F
Appearance	Off-white solid
Solubility	Insoluble in water

Experimental Workflow

The following diagram outlines the standard operating procedure for the safe handling of **4-Bromobiphenyl**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **4-Bromobiphenyl**.

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